

Technical Profile: NMR Characterization of 6-(Cyclopropylmethoxy)-2-fluoro-3-nitropyridine

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Compound of Interest

Compound Name: 6-(Cyclopropylmethoxy)-2-fluoro-3-nitropyridine

Cat. No.: B8028071

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Executive Summary & Structural Logic

Compound Identity: **6-(Cyclopropylmethoxy)-2-fluoro-3-nitropyridine** Molecular Formula: C

H

FN

O

Molecular Weight: 212.18 Da^[1]

This molecule represents a "push-pull" pyridine system.^[1] The 3-nitro group (strongly electron-withdrawing) activates the ring, particularly at the C2 and C6 positions, making them susceptible to nucleophilic aromatic substitution (

). The 2-fluoro substituent is a critical handle for further functionalization (e.g.,

with amines), while the 6-cyclopropylmethoxy group acts as an electron-donating substituent via resonance, significantly shielding the C5 proton.

Structural Numbering & Electronic Environment

- Position 2 (F): Highly deshielded carbon due to direct attachment to Fluorine and ortho-Nitro group.^[1]
- Position 3 (NO

): Strongly deshields the adjacent H4 proton via the anisotropic effect and electron withdrawal.
- Position 6 (O-R): Electron-rich center; the alkoxy group shields the adjacent H5 proton.^[1]
- Side Chain: The cyclopropylmethoxy moiety provides a distinct aliphatic signature (doublet for

and high-field multiplets for the ring).^[1]

Experimental Protocol: Sample Preparation

To ensure spectral fidelity and minimize solvent effects, the following protocol is recommended.

Solvent Selection^{[1][2][3]}

- Primary: Chloroform-

(

, 99.8% D) is the standard solvent. It minimizes H-bonding interactions and provides clear resolution of the aromatic doublet system.^[1]
- Secondary: DMSO-

is recommended if the sample contains polar impurities or if rotameric broadening is observed (though unlikely for this rigid system).^[1]

Preparation Steps^{[1][2][3][4][5][6][7]}

- Mass: Weigh 5–10 mg of the solid/oil.
- Volume: Dissolve in 0.6 mL of

- Filtration: Filter through a cotton plug within a glass pipette to remove inorganic salts (e.g.,

,

) often carried over from synthesis.

- Reference: Ensure TMS (0.00 ppm) or residual

(7.26 ppm) is present for calibration.

Spectral Data Analysis

¹H NMR (400 MHz, CDCl₃)

The proton spectrum is characterized by a distinct AB system on the pyridine ring and a classic cyclopropylmethyl pattern.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
H4	8.45 – 8.55	Doublet (dd*)		Deshielded: Ortho to -NO . [1] May show small coupling (1–2 Hz).
H5	6.90 – 7.00	Doublet		Shielded: Ortho to -OCH R (mesomeric donation).
OCH	4.20 – 4.25	Doublet		Characteristic of primary alkoxy adjacent to cyclopropyl.
CH (Cyclopropyl)	1.25 – 1.35	Multiplet	-	Methine proton of the cyclopropyl ring. [1]
CH (Cyclopropyl)	0.60 – 0.68	Multiplet	-	Cis to methine. [1]
CH (Cyclopropyl)	0.35 – 0.42	Multiplet	-	Trans to methine. [1]

*Note: H4 often appears as a doublet of doublets (dd) if the long-range coupling to Fluorine () is resolved.[\[1\]](#) If unresolved, it appears as a broadened doublet.

C NMR (100 MHz, CDCl₃)

The carbon spectrum is dominated by C-F coupling, splitting several signals into doublets.

Carbon	(ppm)	Splitting ()	Assignment
C6	164.5	Doublet (Hz)	Ipso to Oxygen; Para to Nitro.[1]
C2	152.0	Doublet (Hz)	Ipso to Fluorine. Large coupling constant is diagnostic.
C4	138.5	Doublet (Hz)	Aromatic CH; Ortho to Nitro.
C3	132.0	Doublet (Hz)	Ipso to Nitro.
C5	108.5	Singlet (or small)	Aromatic CH; Shielded by Alkoxy.
OCH	74.0	Singlet	Methylene of side chain.
CH (Cyclo)	10.0	Singlet	Cyclopropyl methine.
CH (Cyclo)	3.5	Singlet	Cyclopropyl methylene.

F NMR (376 MHz, CDCl)

- Chemical Shift:

to

ppm.[1]

- Pattern: Singlet (broadened by small H-couplings) or clearly resolved doublet if proton decoupling is not applied.^[1]
- Diagnostic Value: The presence of a signal in this region confirms the integrity of the C-F bond, ruling out

side reactions where the fluoride might have been displaced by the alkoxide (which would result in a loss of the

F signal).

Synthesis & Impurity Profiling

Understanding the synthesis helps identify potential spectral impurities. This compound is typically synthesized via Regioselective Nucleophilic Aromatic Substitution (

).^[2]

Reaction Pathway

Starting Material: 2,6-Difluoro-3-nitropyridine.^{[1][3]} Reagent: Cyclopropylmethanol / Base (e.g., NaH or

). Regioselectivity: The nucleophile can attack C2 or C6.

- C2 Attack: Yields 2-(cyclopropylmethoxy)-6-fluoro-3-nitropyridine (Isomer A).^[1]
- C6 Attack: Yields **6-(cyclopropylmethoxy)-2-fluoro-3-nitropyridine** (Target).^[1]

Note: The C6 position is often favored sterically, despite C2 being more activated by the ortho-nitro group, especially under thermodynamic control or with bulky nucleophiles.

Distinguishing Isomers by NMR

If the reaction yields a mixture, the isomers can be distinguished by the coupling of the aromatic protons:

- Target (2-F, 6-OR): H4 and H5 are ortho to each other (Hz).

- Isomer (2-OR, 6-F): The protons would be H4 and H5 (also ortho), but the chemical shifts will differ. The most reliable distinction is

C NMR:

- In the target (2-F), C3 (bearing NO

) has a large

(

Hz) because the Fluorine is directly adjacent (C2).

- In the isomer (6-F), C3 (bearing NO

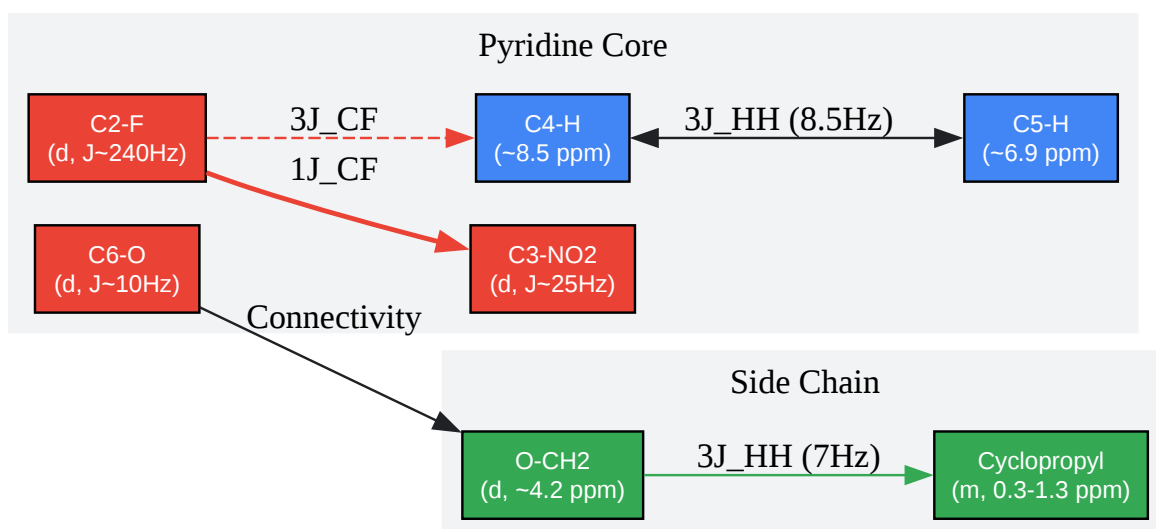
) is remote from the Fluorine (C6), resulting in a much smaller or negligible coupling.

Visualizations

Structural Connectivity & Coupling Map

This diagram illustrates the key scalar couplings (

) that define the NMR spectrum.



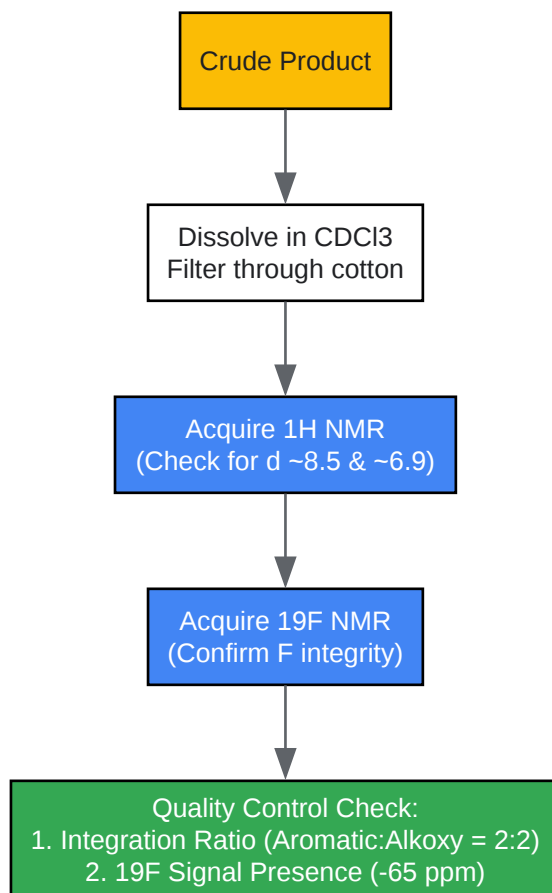
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Caption: Connectivity map highlighting the diagnostic

coupling constants (Red) and

scalar couplings (Black).

Analytical Workflow



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Caption: Step-by-step analytical workflow for validating the compound structure.

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